

Application Notes and Protocols for In Vitro Characterization of Fgfr4-IN-19

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Compound of Interest

Compound Name: *Fgfr4-IN-19*

Cat. No.: *B15575314*

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Introduction

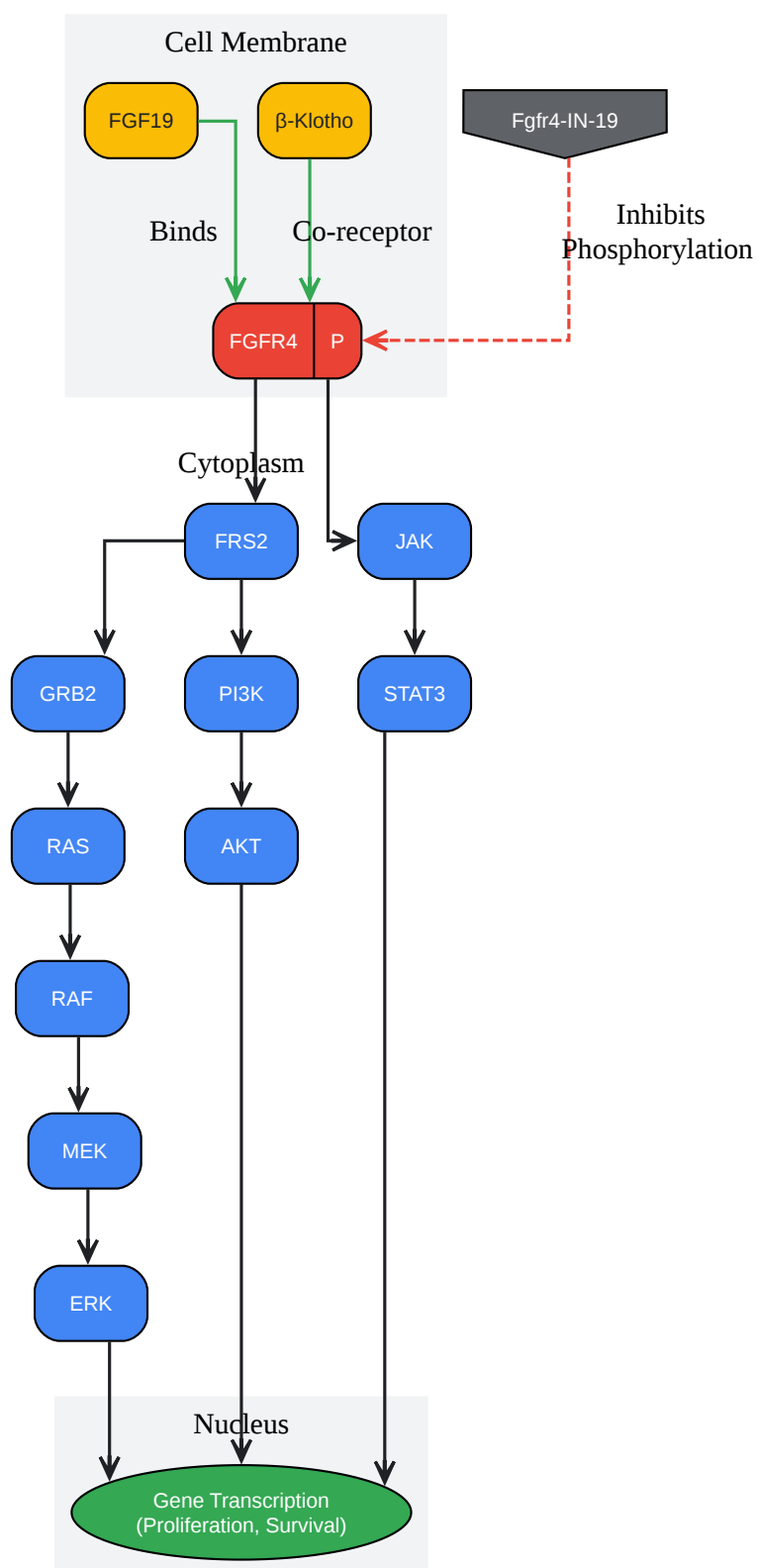
Fibroblast growth factor receptor 4 (FGFR4) is a receptor tyrosine kinase that, upon activation by its primary ligand FGF19, plays a crucial role in various cellular processes, including proliferation, differentiation, and metabolism.^{[1][2]} Dysregulation of the FGF19-FGFR4 signaling axis has been implicated as an oncogenic driver in several cancers, particularly hepatocellular carcinoma (HCC), making it a compelling target for therapeutic intervention.^{[2][3]}

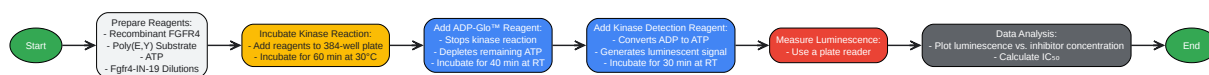
Fgfr4-IN-19 is a novel, potent, and selective small-molecule inhibitor of FGFR4. These application notes provide detailed protocols for the in vitro characterization of **Fgfr4-IN-19**, including biochemical and cell-based assays to determine its potency, selectivity, and mechanism of action.

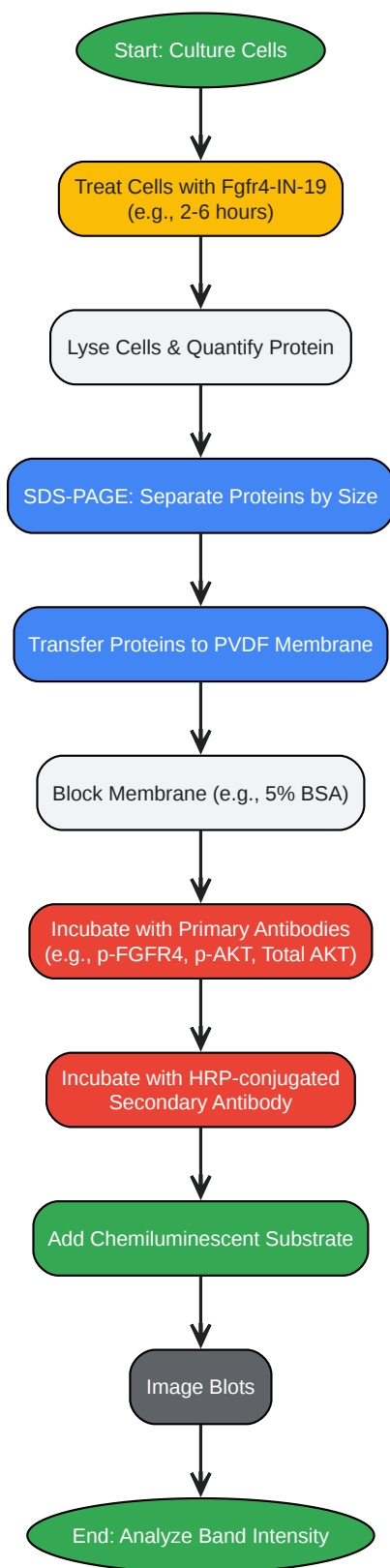
FGFR4 Signaling Pathway

Upon binding of the FGF19 ligand, in conjunction with the co-receptor β -klotho, FGFR4 dimerizes and undergoes autophosphorylation of tyrosine residues within its intracellular kinase domain.^{[1][4]} This phosphorylation event initiates a cascade of downstream signaling

pathways, including the RAS-RAF-MAPK, PI3K-AKT, and JAK-STAT pathways, which collectively promote cell proliferation, survival, and migration.[\[2\]](#)[\[4\]](#)







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References

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